

Application Notes: Dexbrompheniramine Maleate as a Reference Standard in Pharmaceutical Analysis

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Compound of Interest

Compound Name: *Dexbrompheniramine maleate*

Cat. No.: *B124706*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and comparative data for the use of **Dexbrompheniramine Maleate** USP Reference Standard in the quality control and analysis of pharmaceutical formulations. **Dexbrompheniramine maleate** is the maleate salt of the dextrorotatory isomer of brompheniramine, an antihistamine used to treat allergic conditions.[1] [2] As a primary pharmaceutical reference standard, it is essential for ensuring the identity, purity, strength, and quality of drug products.[3]

High-Performance Liquid Chromatography (HPLC)

HPLC is the most common method for the assay and impurity profiling of **dexbrompheniramine maleate** in bulk drug substance and finished products. The use of **Dexbrompheniramine Maleate** RS is critical for peak identification and quantification.

Experimental Protocol: Assay of Dexbrompheniramine Maleate

Chromatographic System:

- Mode: Liquid Chromatography (LC)
- Detector: UV, 225 nm

- Column: 4.6-mm × 25-cm; 5-μm packing L1 (C18)
- Column Temperature: 30°C
- Flow Rate: 1 mL/min
- Injection Volume: 10 μL

Reagents and Solutions:

- Solution A: 5.44 g/L of monobasic potassium phosphate, adjusted to a pH of 3.0 ± 0.1 with phosphoric acid.
- Solution B: Acetonitrile.
- Diluent: Acetonitrile and Solution A (5:95).
- Standard Solution: 0.5 mg/mL of USP **Dexbrompheniramine Maleate** RS in Diluent. Sonicate for 1 minute to dissolve.
- Sample Solution: 0.5 mg/mL of **Dexbrompheniramine Maleate** in Diluent. Sonicate for 1 minute to dissolve.
- Mobile Phase: Gradient elution as described in Table 1.

Procedure:

- Prepare the Standard and Sample solutions as described above.
- Set up the HPLC system with the specified chromatographic conditions.
- Inject the Standard solution and the Sample solution into the chromatograph.
- Record the chromatograms and measure the peak responses for dexbrompheniramine.
- The retention time of the dexbrompheniramine peak in the Sample solution should correspond to that of the Standard solution.

- Calculate the percentage of **dexbrompheniramine maleate** in the sample using the formula: $\text{Result} = (rU / rS) \times (CS / CU) \times 100$ where:
 - rU = peak response from the Sample solution
 - rS = peak response from the Standard solution
 - CS = concentration of USP **Dexbrompheniramine Maleate** RS in the Standard solution (mg/mL)
 - CU = concentration of **Dexbrompheniramine Maleate** in the Sample solution (mg/mL)

Data Presentation

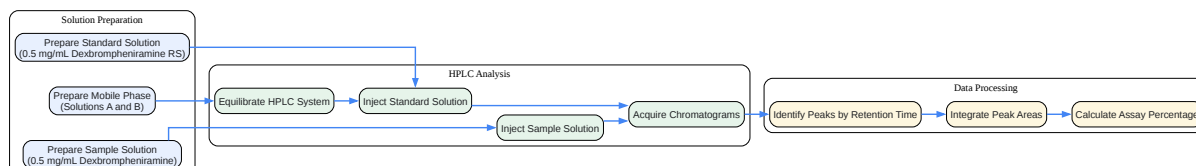
Table 1: Mobile Phase Gradient Program

Time (min)	Solution A (%)	Solution B (%)
0	95	5
1	95	5
20	70	30
30	70	30
31	95	5
40	95	5

Table 2: System Suitability Requirements for HPLC Assay

Parameter	Requirement
Resolution	NLT 1.5 between chlorpheniramine and dexbrompheniramine
Tailing Factor	NMT 2.0 for the dexbrompheniramine peak
Relative Standard Deviation (RSD)	NMT 0.73% for replicate injections of the Standard solution

Experimental Workflow



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Caption: HPLC assay workflow for **dexbrompheniramine maleate**.

Gas Chromatography (GC)

A GC method can be employed for the determination of related compounds in **dexbrompheniramine maleate**.

Experimental Protocol: Related Compounds Test

Chromatographic System:

- Detector: Flame-Ionization Detector (FID)
- Column: 4-mm × 1.2-m glass column containing 3% phase G3 on support S1AB.
- Column Temperature: ~190°C
- Injection Port and Detector Temperature: ~250°C

- Carrier Gas: Dry helium, with a flow rate adjusted to obtain a retention time of 6 to 7 minutes for the dexbrompheniramine peak.

Reagents and Solutions:

- Test Solution: Dissolve approximately 200 mg of **Dexbrompheniramine Maleate** in 5 mL of methylene chloride.

Procedure:

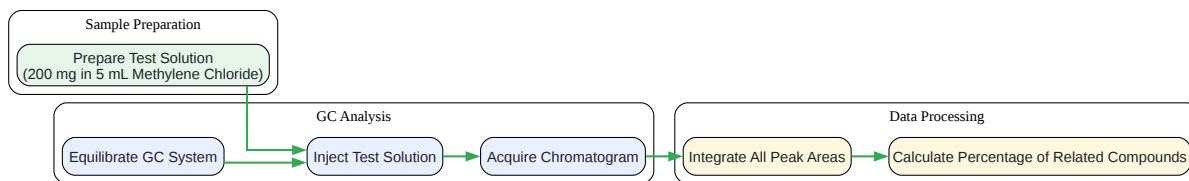
- Prepare the Test solution.
- Set up the GC system with the specified chromatographic conditions.
- Inject about 1 μL of the Test solution into the chromatograph.
- Record the chromatogram for a total time of not less than twice the retention time of the dexbrompheniramine peak.
- Measure the areas of all peaks.
- The total relative area of all extraneous peaks (excluding the solvent peak and maleic acid, if observed) should not exceed 2.0%.

Data Presentation

Table 3: System Suitability for GC Related Compounds Test

Parameter	Requirement
Tailing Factor	NMT 1.8 for the dexbrompheniramine maleate peak

Experimental Workflow



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Caption: GC workflow for related compounds in dexbrompheniramine.

UV-Visible Spectrophotometry

A UV-Vis spectrophotometric method can be used for the identification and assay of **dexbrompheniramine maleate**, particularly in simpler formulations. This method is based on the absorbance of UV radiation by the molecule at a specific wavelength.

Experimental Protocol: Assay of Dexbrompheniramine Maleate (Representative Method)

Instrument:

- A suitable UV-Visible Spectrophotometer.

Reagents and Solutions:

- Solvent: 0.1 N Hydrochloric Acid.
- Standard Stock Solution: Accurately weigh and dissolve about 100 mg of USP **Dexbrompheniramine Maleate** RS in the Solvent in a 100-mL volumetric flask to obtain a concentration of 1 mg/mL.

- **Working Standard Solutions:** From the Standard Stock Solution, prepare a series of dilutions in the Solvent to obtain concentrations ranging from 5 to 35 µg/mL.
- **Sample Solution:** Prepare a solution of the drug product in the Solvent, expected to have a final concentration within the calibration range.

Procedure:

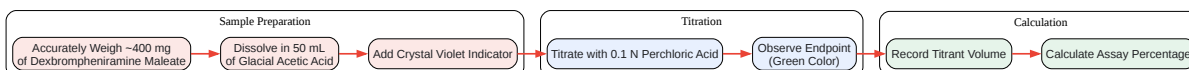
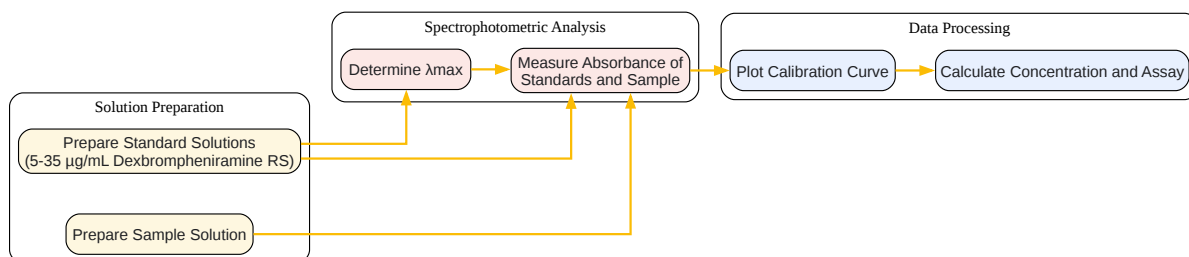
- Scan the spectrum of a working standard solution between 200 nm and 400 nm to determine the wavelength of maximum absorbance (λ_{max}), which is typically around 261 nm.
- Measure the absorbance of the Working Standard Solutions and the Sample Solution at the λ_{max} .
- Plot a calibration curve of absorbance versus concentration for the Working Standard Solutions.
- Determine the concentration of **dexbrompheniramine maleate** in the Sample Solution from the calibration curve.
- Calculate the content of **dexbrompheniramine maleate** in the drug product.

Data Presentation

Table 4: Representative Performance Data for UV-Vis Spectrophotometric Method

Parameter	Typical Value
λ_{max}	~261 nm (in 0.1 N HCl)
Linearity Range	5 - 35 µg/mL
Correlation Coefficient (r^2)	> 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (RSD%)	< 2.0%

Experimental Workflow



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References

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